

IUPAC name hexyl pentanoate and chemical structure

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Compound of Interest

Compound Name: *Hexyl valerate*

Cat. No.: *B073682*

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An In-depth Technical Guide to Hexyl Pentanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of hexyl pentanoate, detailing its chemical properties, synthesis, and potential relevance in scientific research and development.

Chemical Identity and Properties

Hexyl pentanoate, also known as **hexyl valerate**, is the ester formed from the condensation of hexan-1-ol and pentanoic acid. It is a clear, colorless liquid and is characterized by a fruity aroma.

Synonyms: Hexyl n-valerate, Pentanoic acid, hexyl ester, **Hexyl valerate**, Hexyl valerianate, Valeric acid, hexyl ester, 1-Hexyl n-valerate.^[1]

Physicochemical Data

The key quantitative properties of hexyl pentanoate are summarized in the table below for easy reference and comparison.

Property	Value	Unit
Molecular Formula	C ₁₁ H ₂₂ O ₂	
Molecular Weight	186.29	g/mol
CAS Number	1117-59-5	
Density	0.863	g/mL at 20°C
Boiling Point	224.7	°C at 760 mmHg
Melting Point	-63.1	°C
Flash Point	87.78	°C
Refractive Index	1.418 - 1.424	at 20°C
LogP (octanol/water)	3.8	(Calculated)

Solubility: Hexyl pentanoate is practically insoluble in water. It is expected to be soluble in common organic solvents such as ethanol, methanol, acetone, and diethyl ether.

Chemical Structure

The chemical structure of hexyl pentanoate is depicted below.

Figure 1: Chemical Structure of Hexyl Pentanoate

Synthesis and Characterization

Experimental Protocol: Fischer-Tropsch Esterification

Hexyl pentanoate can be synthesized via the Fischer-Tropsch esterification of pentanoic acid and hexan-1-ol using an acid catalyst.

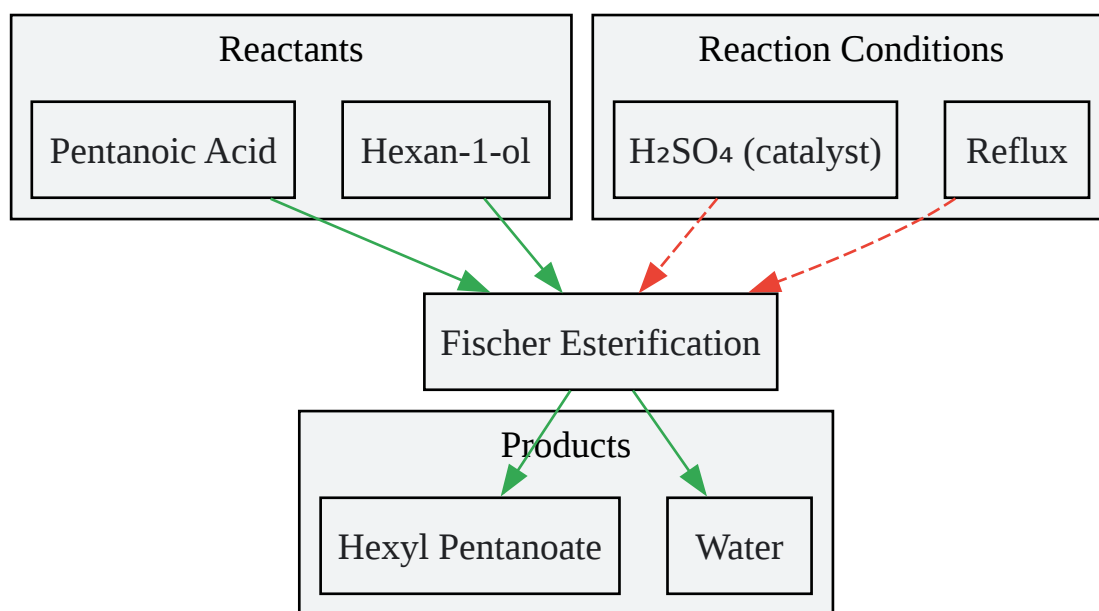
Materials:

- Pentanoic acid
- Hexan-1-ol
- Concentrated sulfuric acid (catalyst)

- Anhydrous sodium sulfate
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine equimolar amounts of pentanoic acid and hexan-1-ol.
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total mass of the reactants).
- Heat the reaction mixture to reflux and maintain for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- After cooling to room temperature, transfer the mixture to a separatory funnel.
- Dilute the mixture with diethyl ether and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude hexyl pentanoate.
- The product can be further purified by fractional distillation.



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References

- 1. echemi.com [echemi.com]
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